

cevipabulin efficacy in HT29 xenograft model validation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cevipabulin

CAS No.: 849550-05-6

Cat. No.: S548461

Get Quote

Cevipabulin Profile and Known Efficacy Data

Here is a summary of the available information on **Cevipabulin** (TTI-237).

Parameter	Details
Other Name(s)	TTI-237 [1] [2]
Mechanism of Action	Microtubule-active antitumor compound; binds to the vinca alkaloid site on tubulin, inhibiting the binding of vinblastine [1] [2].
Primary Effect	Disrupts microtubule integrity (microtubule-destabilizing agent) [1].
In Vitro Cytotoxicity (IC ₅₀)	18-40 nM in a panel of human tumor cell lines (e.g., SK-OV-3, MDA-MB-435) [2].
In Vivo Efficacy (Xenografts)	Active against LoVo human colon adenocarcinoma and U87-MG human glioblastoma models. Showed dose-dependent antitumor activity at 15 and 20 mg/kg (IV, every 4 days) [2].
HT29 Xenograft Data	Not available in the provided search results.

Experimental Protocol for Microtubule-Targeting Agents

While a specific protocol for **Cevipabulin** in HT29 models is not available, the general methodology for evaluating microtubule-targeting agents in xenografts typically follows these steps [3] [4]. You can use this as a reference to design or compare experiments.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Synthesis and Biological Evaluation of Highly Active 7-Anilino ... [pmc.ncbi.nlm.nih.gov]
2. Cevipabulin (TTI-237) | Microtubule/Tubulin Inhibitor [medchemexpress.com]
3. Recent Advances in Microtubule Targeting Agents for ... [mdpi.com]
4. HT29 Xenograft Model [altogenlabs.com]

To cite this document: Smolecule. [cevipabulin efficacy in HT29 xenograft model validation].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548461#cevipabulin-efficacy-in-ht29-xenograft-model-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com